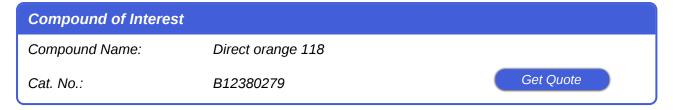


Application Notes and Protocols: Adsorption of Direct Orange 118 on Activated Carbon

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the experimental procedures and data analysis involved in the study of **Direct Orange 118** dye adsorption onto activated carbon. The protocols outlined herein are compiled from established methodologies for similar dye adsorption studies and are intended to serve as a detailed guide for researchers in this field.

Introduction

Direct Orange 118 (CAS No. 60202-34-8) is a synthetic azo dye widely used in the textile and paper industries.[1][2][3] The discharge of effluents containing such dyes into water bodies is a significant environmental concern due to their color, persistence, and potential toxicity. Adsorption using activated carbon is a highly effective and widely used method for the removal of dyes from aqueous solutions due to its large surface area and porous structure.[4][5]

These application notes provide a framework for investigating the equilibrium, kinetics, and thermodynamics of **Direct Orange 118** adsorption on activated carbon.

Experimental Protocols Materials and Reagents

Adsorbent: Activated Carbon (commercial or laboratory-prepared). For laboratory
preparation, various precursors like coconut shells, orange peels, or other agricultural waste
can be used.



- Adsorbate: Direct Orange 118 dye.
- Chemicals for Activated Carbon Preparation (if applicable): Phosphoric acid (H₃PO₄), Zinc chloride (ZnCl₂), or other activating agents.
- pH adjustment: Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions (0.1 M).
- · Reagent Grade Water: Deionized or distilled water.

Preparation of Activated Carbon (Example using a precursor)

- Washing and Drying: The chosen precursor material (e.g., orange peels) is washed thoroughly with distilled water to remove surface impurities and then dried in an oven at 105°C for 24 hours.
- Carbonization: The dried precursor is carbonized in a muffle furnace at a specific temperature (e.g., 500-800°C) for a set duration (e.g., 1-2 hours) in the absence of air.
- Activation: The resulting char is chemically activated by impregnating it with an activating agent (e.g., H₃PO₄ or ZnCl₂) in a specific ratio (e.g., 1:1 w/w) for several hours. The impregnated char is then heated again in the furnace under controlled conditions.
- Washing and Neutralization: The activated product is washed repeatedly with hot distilled water until the pH of the washing solution becomes neutral.
- Drying and Sieving: The final activated carbon is dried in an oven at 110°C for 24 hours and then sieved to obtain the desired particle size.

Preparation of Direct Orange 118 Stock Solution

- A stock solution of Direct Orange 118 (e.g., 1000 mg/L) is prepared by accurately weighing
 the required amount of dye powder and dissolving it in a known volume of distilled water.
- Working solutions of desired concentrations are prepared by diluting the stock solution.

Batch Adsorption Experiments



Batch adsorption studies are performed to investigate the effect of various parameters on the adsorption process.

- Effect of Contact Time: A fixed amount of activated carbon (e.g., 0.1 g) is added to a series of
 flasks containing a fixed volume (e.g., 100 mL) of **Direct Orange 118** solution of a specific
 initial concentration. The flasks are agitated at a constant speed and temperature. Samples
 are withdrawn at different time intervals, filtered, and the remaining dye concentration is
 analyzed.
- Effect of Initial Dye Concentration: The experiment is conducted by varying the initial concentration of the **Direct Orange 118** solution while keeping the adsorbent dose, contact time, temperature, and pH constant.
- Effect of Adsorbent Dose: The amount of activated carbon is varied while keeping the initial dye concentration, contact time, temperature, and pH constant.
- Effect of pH: The pH of the dye solution is adjusted to different values using HCl and NaOH before adding the activated carbon. The adsorbent dose, initial dye concentration, contact time, and temperature are kept constant.

Analytical Procedure

The concentration of **Direct Orange 118** in the solutions before and after adsorption is determined using a UV-Vis spectrophotometer at its maximum absorbance wavelength (λ max). The λ max for direct orange dyes typically falls in the range of 400-500 nm. The exact λ max for **Direct Orange 118** should be determined by scanning the UV-Vis spectrum of a dilute solution of the dye.

The amount of dye adsorbed per unit mass of activated carbon at equilibrium (qe, mg/g) and at any time t (qt, mg/g) can be calculated using the following equations:

•
$$qe = (C_0 - Ce) * V / m$$

Where:



- Co is the initial dye concentration (mg/L).
- Ce is the equilibrium dye concentration (mg/L).
- Ct is the dye concentration at time t (mg/L).
- V is the volume of the solution (L).
- m is the mass of the adsorbent (g).

Data Presentation

The following tables present representative quantitative data from studies on the adsorption of similar orange dyes on activated carbon. These values should be considered as illustrative examples.

Equilibrium Isotherm Parameters (Representative Data)

Isotherm Model	Parameters	Value
Langmuir	q_max (mg/g)	150.8
K_L (L/mg)	0.085	
R ²	0.992	-
Freundlich	K_F ((mg/g)(L/mg)^(1/n))	18.4
n	2.65	
R ²	0.978	

Caption: Representative Langmuir and Freundlich isotherm parameters for the adsorption of an orange dye on activated carbon.

Kinetic Model Parameters (Representative Data)



Kinetic Model	Parameters	Value
Pseudo-First-Order	q_e (cal) (mg/g)	112.5
k1 (1/min)	0.023	
R ²	0.965	_
Pseudo-Second-Order	q_e (cal) (mg/g)	148.2
k₂ (g/mg·min)	0.0002	
R ²	0.998	_

Caption: Representative kinetic parameters for the adsorption of an orange dye on activated carbon.

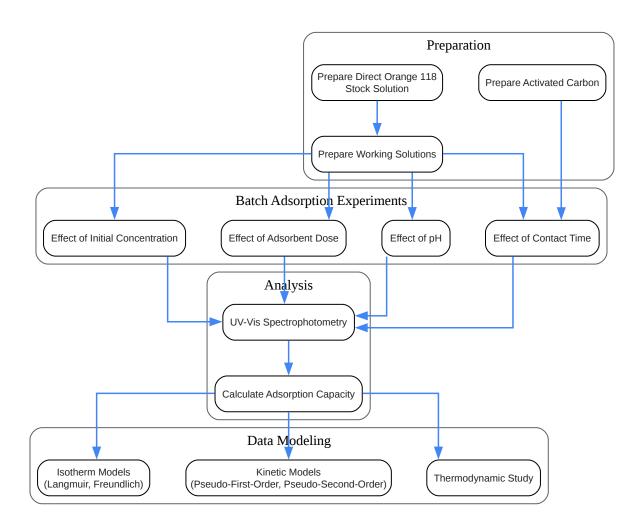
Thermodynamic Parameters (Representative Data)

Temperature (K)	ΔG° (kJ/mol)	ΔH° (kJ/mol)	ΔS° (J/mol·K)
298	-5.87	25.4	104.9
308	-6.92		
318	-7.97	_	

Caption: Representative thermodynamic parameters for the adsorption of an orange dye on activated carbon.

Mandatory Visualizations Experimental Workflow



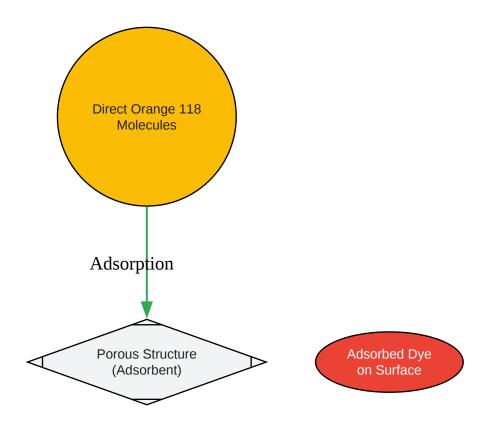


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Caption: Experimental workflow for adsorption studies.

Adsorption Process Overview





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Caption: Conceptual diagram of the adsorption process.

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